

Technical Guide: Solubility Profile of 2-Amino-5-bromophenol Hydrochloride

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Compound of Interest

Compound Name: 2-Amino-5-bromophenol
hydrochloride

Cat. No.: B1505894

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For Researchers, Scientists, and Drug Development Professionals

This technical guide addresses the solubility of **2-Amino-5-bromophenol hydrochloride**. Due to a lack of publicly available quantitative solubility data for this specific compound, this document provides a comprehensive framework for its determination. It includes a detailed experimental protocol based on established methodologies for active pharmaceutical ingredients (APIs) and a discussion of relevant analytical techniques.

Physicochemical Properties

A summary of the known physical and chemical properties of 2-Amino-5-bromophenol and its hydrochloride salt is presented below. This information is crucial for designing and interpreting solubility studies.

Property	Value
Chemical Name	2-Amino-5-bromophenol hydrochloride
CAS Number	858014-02-5
Molecular Formula	C ₆ H ₇ BrClNO
Molecular Weight	224.48 g/mol
Appearance	Solid (form may vary)
Solubility of Free Base in Water	Sparingly soluble

Quantitative Solubility Data

As of the latest literature review, specific quantitative solubility data for **2-Amino-5-bromophenol hydrochloride** in various solvents and at different temperatures is not readily available in published resources. The free base, 2-Amino-5-bromophenol, has been described as sparingly soluble in water.^[1] Typically, the hydrochloride salt of a sparingly soluble basic compound will exhibit higher aqueous solubility, particularly in acidic to neutral pH ranges. To obtain precise solubility data, experimental determination is necessary.

Experimental Protocol for Solubility Determination: Shake-Flask Method

The shake-flask method is a widely accepted and recommended procedure for determining the equilibrium solubility of a compound.^[2] The following protocol is a generalized procedure that can be adapted for **2-Amino-5-bromophenol hydrochloride**.

Objective: To determine the equilibrium solubility of **2-Amino-5-bromophenol hydrochloride** in a specified solvent system at a controlled temperature.

Materials:

- **2-Amino-5-bromophenol hydrochloride**
- Solvent of interest (e.g., purified water, phosphate buffer pH 6.8, 0.1 N HCl)

- Shaking incubator or water bath with orbital shaker
- Calibrated pH meter
- Analytical balance
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.45 μm PTFE or PVDF)
- Sample vials for analysis (e.g., HPLC vials)
- Analytical instrument for quantification (e.g., HPLC-UV)

Procedure:

- **Preparation of Solvent Systems:** Prepare the desired solvent systems. For aqueous solubility, it is recommended to use buffers at different pH values, such as pH 1.2 (simulated gastric fluid without enzymes), pH 4.5 (acetate buffer), and pH 6.8 (phosphate buffer), to understand the pH-solubility profile.^[3]
- **Sample Preparation:** Add an excess amount of **2-Amino-5-bromophenol hydrochloride** to a suitable vessel (e.g., glass vial or flask) containing a known volume of the solvent. The excess solid is crucial to ensure that a saturated solution is achieved.
- **Equilibration:** Seal the vessels to prevent solvent evaporation. Place the vessels in a shaking incubator set to a constant temperature (e.g., 25 °C or 37 °C). Agitate the samples at a constant rate for a predetermined period (e.g., 24 to 48 hours) to allow the system to reach equilibrium. Preliminary studies may be needed to determine the time required to reach equilibrium.
- **Sample Collection and Preparation:** After equilibration, allow the vessels to stand undisturbed for a sufficient time to let the undissolved solids settle. Carefully withdraw an aliquot of the supernatant using a pipette.
- **Filtration:** Immediately filter the collected aliquot through a syringe filter into a clean sample vial. This step is critical to remove any undissolved solid particles.

- Dilution (if necessary): Depending on the expected solubility and the analytical method's linear range, dilute the filtered sample accurately with the appropriate solvent.
- Quantification: Analyze the concentration of **2-Amino-5-bromophenol hydrochloride** in the diluted sample using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC).
- Data Analysis: Calculate the solubility of the compound in the specific solvent at the given temperature, taking into account any dilution factors. The experiment should be performed in triplicate to ensure the reliability of the results.

Analytical Method for Quantification

High-Performance Liquid Chromatography (HPLC) coupled with a UV detector is a common and reliable method for quantifying the concentration of phenolic compounds in solution.

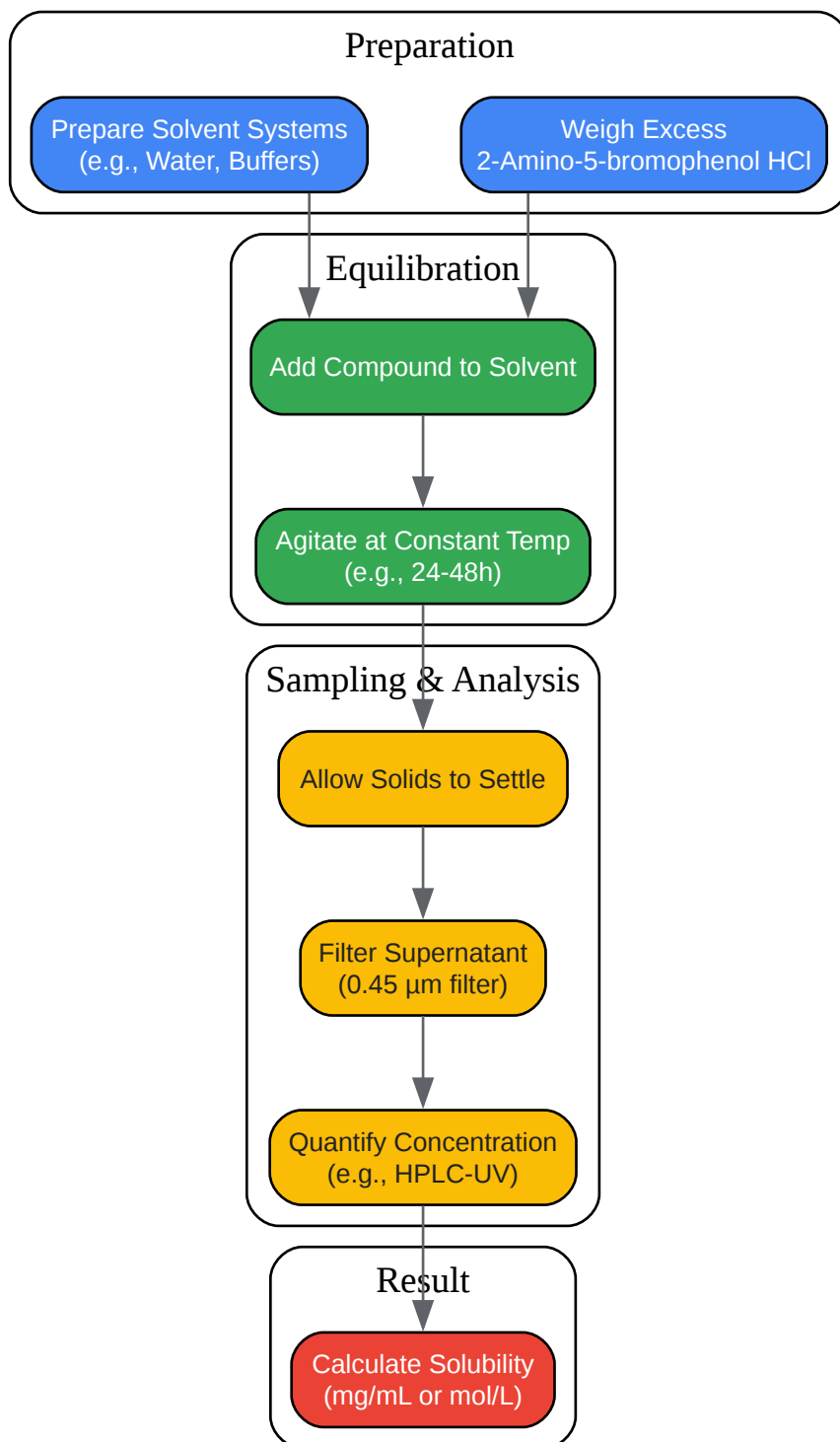
Typical HPLC Parameters:

- Column: C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 μ m particle size).
- Mobile Phase: A mixture of an aqueous buffer (e.g., 0.1% formic acid in water) and an organic solvent (e.g., acetonitrile or methanol). The composition can be delivered isocratically or as a gradient.
- Flow Rate: Typically 1.0 mL/min.
- Detection Wavelength: Determined by measuring the UV absorbance spectrum of **2-Amino-5-bromophenol hydrochloride** to find the wavelength of maximum absorbance (λ_{max}).
- Injection Volume: Typically 10-20 μ L.
- Column Temperature: Maintained at a constant temperature, for example, 30 $^{\circ}$ C.

A calibration curve must be prepared using standard solutions of **2-Amino-5-bromophenol hydrochloride** of known concentrations to ensure accurate quantification.

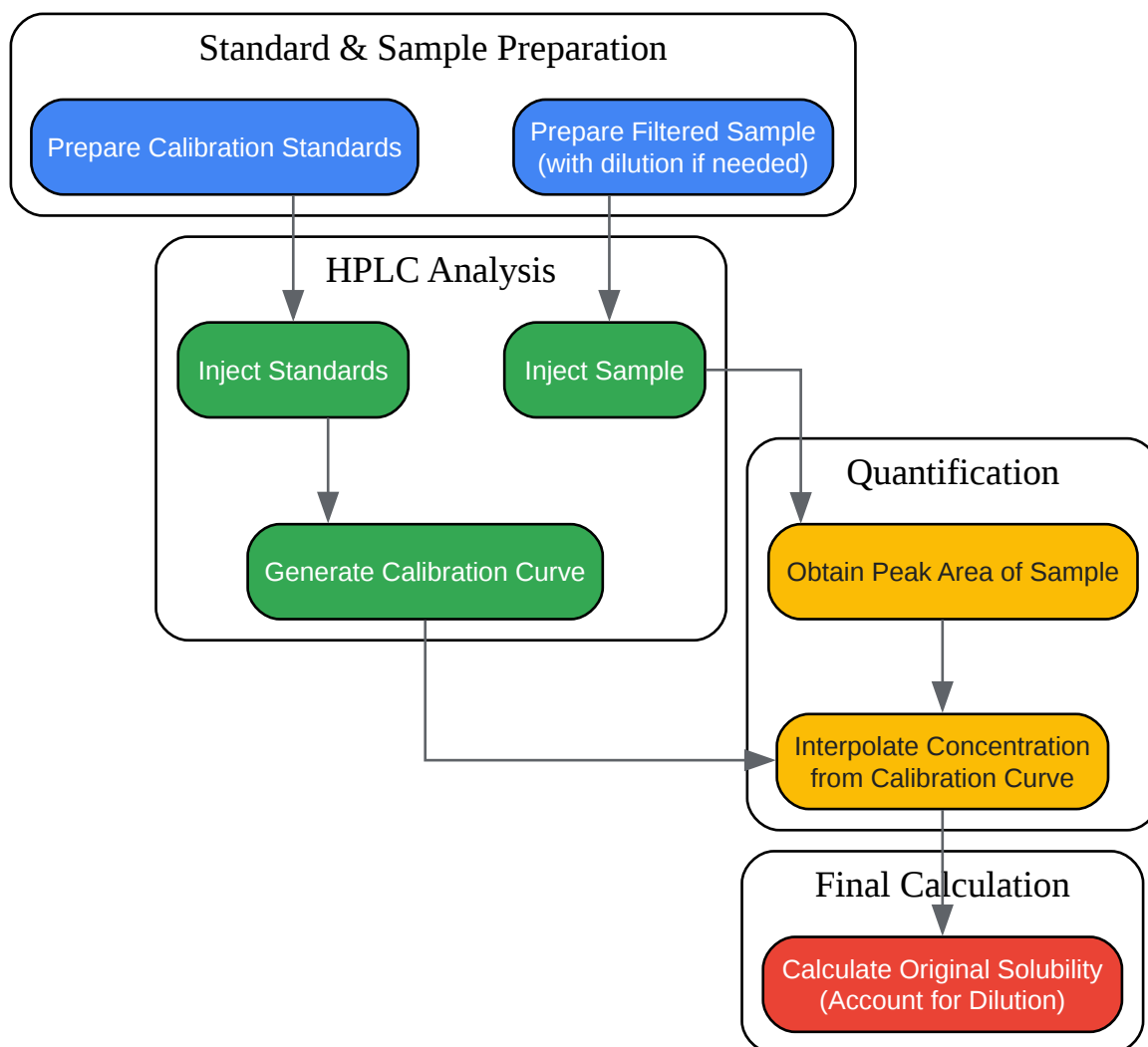
Experimental and Analytical Workflows

The following diagrams illustrate the logical flow of the experimental and analytical procedures for determining the solubility of **2-Amino-5-bromophenol hydrochloride**.



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Caption: Experimental workflow for the shake-flask solubility determination.



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Caption: Analytical workflow for quantification by HPLC.

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